

An In-depth Technical Guide to 7-Iodohept-2-yne: Discovery and Synthesis

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Compound of Interest

Compound Name: 7-Iodohept-2-yne

Cat. No.: B14463455

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For Researchers, Scientists, and Drug Development Professionals

Abstract

7-Iodohept-2-yne is a valuable chemical intermediate whose discovery and initial synthesis can be traced back to the needs of complex organic synthesis in the mid-20th century. This guide provides a comprehensive overview of the history, synthesis, and key physicochemical properties of **7-Iodohept-2-yne**. Detailed experimental protocols for its preparation, supported by quantitative data and spectroscopic analysis, are presented. Furthermore, this document includes visualizations of synthetic pathways and experimental workflows to facilitate a deeper understanding of the core concepts for researchers in organic chemistry and drug development.

Introduction

7-Iodohept-2-yne, with the chemical formula $C_7H_{11}I$ and CAS number 70396-14-4, is a bifunctional molecule featuring both an internal alkyne and a primary alkyl iodide. This unique combination of functional groups makes it a versatile building block in organic synthesis, enabling a variety of carbon-carbon and carbon-heteroatom bond-forming reactions. Its utility has been demonstrated in the construction of complex molecular architectures, including natural products and their analogues. This guide aims to provide a detailed account of the discovery and historical context of **7-Iodohept-2-yne**, followed by a thorough examination of its synthesis and characterization.

Discovery and Historical Context

While the exact date of the first synthesis of **7-iodohept-2-yne** is not definitively documented in a singular "discovery" paper, its preparation is rooted in established methodologies for the conversion of alcohols to alkyl iodides. A significant early utilization of this compound was reported by Snider and Kirk in their 1983 work on intramolecular [2+2] cycloadditions of ketenes to acetylenes, published in the Journal of the American Chemical Society. In this seminal paper, they report the use of **7-iodohept-2-yne** as a key substrate, indicating that its synthesis was based on known and reliable chemical transformations at the time. The likely precursor, 5-heptyn-1-ol, was converted to the corresponding tosylate followed by displacement with iodide, a standard procedure in organic synthesis.

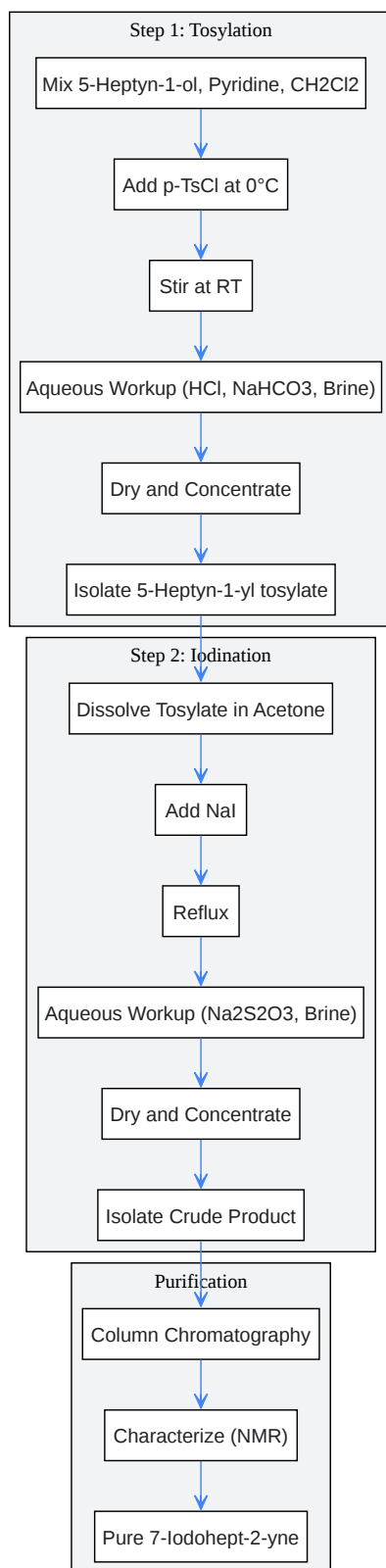
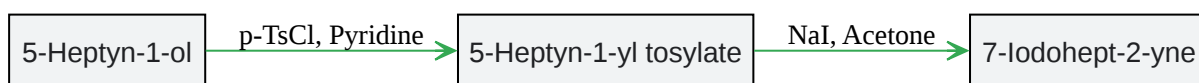
The development and use of **7-iodohept-2-yne** can be seen as part of a broader trend in synthetic organic chemistry to create versatile and functionalized building blocks to enable the efficient construction of complex target molecules.

Synthesis of 7-iodohept-2-yne

The most common and historically relevant method for the synthesis of **7-iodohept-2-yne** involves a two-step sequence starting from the commercially available 5-heptyn-1-ol. This process is outlined below.

Synthetic Pathway

The overall synthetic transformation can be visualized as a two-step process: tosylation of the primary alcohol followed by nucleophilic substitution with iodide.



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